Electronic Structure & Synthetic Utility of 2-Bromo-5-methoxythiophene: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-5-methoxythiophene*
CAS No.:	*57070-77-6*
Cat. No.:	*B1284175*

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Executive Summary

2-Bromo-5-methoxythiophene (CAS: 57070-77-6) represents a critical "push-pull" heterocyclic building block in the fields of organic electronics and medicinal chemistry. Its utility stems from the electronic asymmetry induced by the electron-donating methoxy group (-OMe) at position 5 and the inductively withdrawing, yet polarizable, bromine atom (-Br) at position 2. This electronic bias governs its reactivity in transition-metal-catalyzed cross-coupling reactions (Suzuki-Miyaura, Stille) and oxidative polymerizations, making it a precursor of choice for low-bandgap conjugated polymers and antithrombotic pharmacophores.

Molecular Architecture & Electronic Properties[1][2][3]

Theoretical Framework (DFT & Orbital Theory)

The electronic structure of **2-Bromo-5-methoxythiophene** is defined by the interplay between the thiophene ring's aromaticity and its substituents.

- The Thiophene Core: A five-membered heteroaromatic ring with 6

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-electrons (4 from carbons, 2 from the sulfur lone pair).

- 5-Methoxy Effect (+M > -I): The oxygen atom donates electron density into the ring via the mesomeric effect (+M), significantly raising the energy of the Highest Occupied Molecular Orbital (HOMO). This makes the ring electron-rich and susceptible to oxidative polymerization.

- 2-Bromo Effect (-I > +M): The bromine atom exerts a strong inductive withdrawing effect (-I), stabilizing the

  -framework, while its lone pairs offer weak mesomeric donation. Crucially, the C-Br bond provides a specific site for oxidative addition in catalytic cycles.

Frontier Molecular Orbitals (FMO)

Based on Density Functional Theory (DFT) studies of analogous 2-substituted thiophenes (e.g., 2-methoxythiophene), the orbital distribution is predicted as follows:

Orbital	Character	Localization	Electronic Consequence
HOMO	-bonding	Delocalized over C2-C5 and Oxygen lone pair	High nucleophilicity; determines oxidation potential in polymers.
LUMO	-antibonding	Concentrated on the Thiophene ring and C-Br bond	Site of electron acceptance; facilitates oxidative addition of Pd(0).
Dipole Moment	Vector Sum	Directed from Br towards OMe	Creates strong intermolecular dipole-dipole interactions in the solid state.

Key Insight: The presence of the methoxy group destabilizes the HOMO compared to unsubstituted thiophene, lowering the oxidation potential (

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). This is advantageous for creating conducting polymers (polythiophenes) that are stable in their doped state.[1]

Spectroscopic Characterization

Accurate identification relies on Nuclear Magnetic Resonance (NMR) spectroscopy. The asymmetry of the molecule results in distinct chemical shifts.

Predicted NMR Data (H & C)

Table 1: NMR Chemical Shift Assignments (in CDCl

)

Nucleus	Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Logic
H	-OCH	3.85 - 3.95	Singlet (3H)	-	Deshielded by Oxygen.
H	H-4 (to OMe)	6.00 - 6.10	Doublet (1H)		Shielded by OMe resonance (+M).
H	H-3 (to Br)	6.80 - 6.90	Doublet (1H)		Deshielded by Br inductive effect (-I).
C	C-5 (C-OMe)	~165.0	Quaternary	-	Highly deshielded (ipso-oxygen).
C	C-2 (C-Br)	~102.0	Quaternary	-	Shielded by heavy atom effect (Br).

Note: The coupling constant

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Hz is characteristic of 2,5-disubstituted thiophenes.

Synthetic Pathways & Protocols

Primary Route: Bromination of 2-Methoxythiophene

This is the standard laboratory method, offering high regioselectivity due to the directing power of the methoxy group.

Reaction Scheme:

Detailed Protocol:

- Preparation: Charge a flame-dried round-bottom flask with 2-methoxythiophene (1.0 eq) and anhydrous THF (0.2 M concentration).
- Cooling: Cool the solution to

  using an ice-water bath.
- Addition: Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise over 15 minutes. Critical: Protect from light to prevent radical side reactions.
- Monitoring: Stir at

  for 2 hours. Monitor via TLC (Hexane/EtOAc 9:1) or GC-MS.
- Quench: Quench with saturated aqueous NaHCO

  solution.
- Workup: Extract with Diethyl Ether (

). Wash combined organics with water and brine. Dry over MgSO

  .
- Purification: Concentrate in vacuo. Purify via vacuum distillation (bp ~80-85°C @ 10 mmHg) or silica gel flash chromatography (100% Hexanes) to obtain a colorless to pale yellow oil.

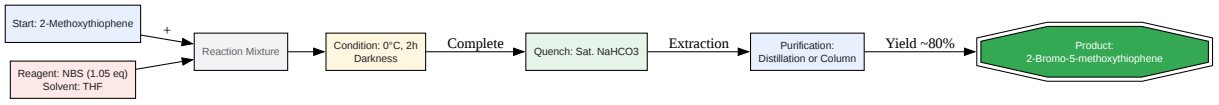
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Alternative Route: Methoxylation of 2,5-Dibromothiophene

Used when starting from the di-halo precursor.

Note: This route requires careful control to prevent double substitution (formation of 2,5-dimethoxythiophene).

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis workflow via electrophilic bromination.

Reactivity Profile & Functionalization[1][4]

The chemical behavior of **2-bromo-5-methoxythiophene** is dominated by the competition between the labile C-Br bond and the electron-rich C-H positions.

Palladium-Catalyzed Cross-Coupling

The C-Br bond is highly active for oxidative addition to Pd(0).

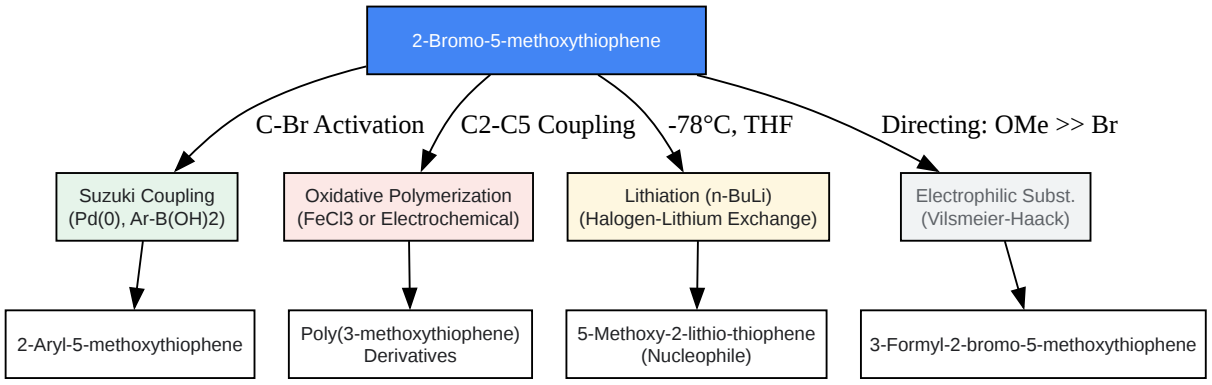
- Suzuki-Miyaura: Coupling with aryl boronic acids to form 2-aryl-5-methoxythiophenes.
- Stille: Coupling with organostannanes.
- Direct Arylation: The C-H bond at position 3 or 4 is generally unreactive compared to the C-Br bond, ensuring high regioselectivity at C2.

Electrophilic Aromatic Substitution (EAS)

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If the bromine is retained, EAS (e.g., formylation, nitration) will occur preferentially at Position 3 (ortho to the methoxy group) due to the strong ortho-directing effect of the methoxy oxygen, which overrides the directing effect of the bromine.

Reactivity Logic Map



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Figure 2: Divergent reactivity pathways controlled by electronic directing effects.

Applications in Materials & Pharma

Organic Electronics (OLEDs & OFETs)

The methoxy group serves as a solubilizing side chain and an electronic tuner.

- Bandgap Engineering: The electron-donating nature raises the HOMO level, reducing the optical bandgap of resulting polymers.
- Regioregularity: When polymerized, the asymmetry (Head-to-Tail coupling) leads to highly ordered supramolecular structures, essential for high charge carrier mobility in Organic Field-Effect Transistors (OFETs).

Medicinal Chemistry

Halogenated thiophenes are privileged scaffolds.[1]

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- Antithrombotics: Derivatives of **2-bromo-5-methoxythiophene** are intermediates in the synthesis of Factor Xa inhibitors.
- Bioisosteres: The thiophene ring often serves as a bioisostere for phenyl rings in drug design, with the methoxy group providing hydrogen bond acceptor capability.

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